

# Application Notes and Protocols for Intraperitoneal Injection of SUN B8155 in Rodents

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## Compound of Interest

Compound Name: SUN B8155

Cat. No.: B1139409

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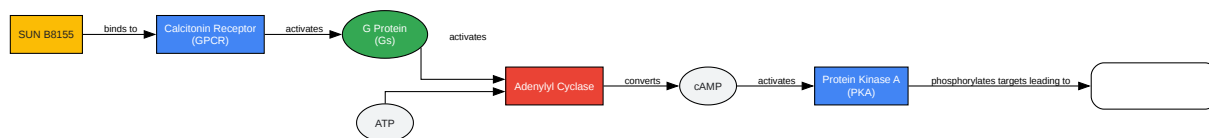
For Researchers, Scientists, and Drug Development Professionals

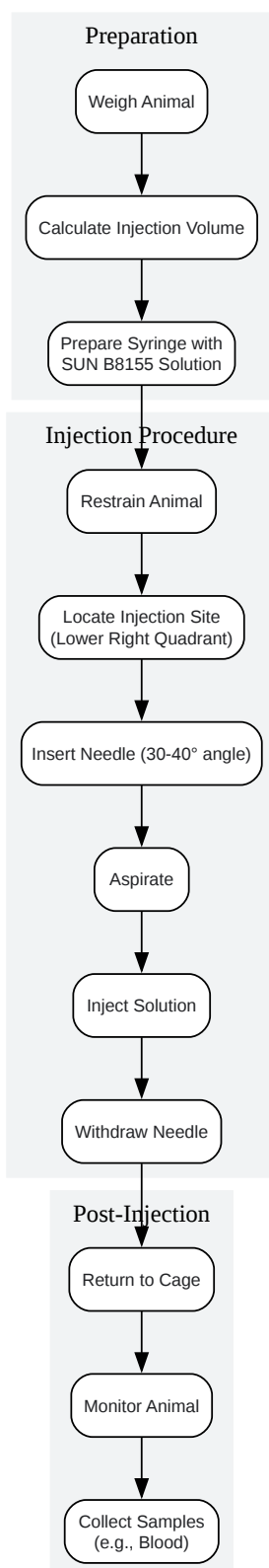
## Introduction

**SUN B8155** is a non-peptide small molecule agonist of the calcitonin (CT) receptor, designed to mimic the biological actions of the peptide hormone calcitonin.[1] Calcitonin is a key regulator of calcium homeostasis and bone metabolism. **SUN B8155** activates the calcitonin receptor, leading to the stimulation of intracellular cyclic AMP (cAMP) formation.[1] Preclinical studies in rats have demonstrated that intraperitoneal administration of **SUN B8155** can significantly lower serum calcium levels.[1] These application notes provide detailed protocols for the intraperitoneal injection of **SUN B8155** in rodents for preclinical research.

## Mechanism of Action

**SUN B8155** selectively interacts with the calcitonin receptor, a G protein-coupled receptor. This interaction activates adenylyl cyclase, which in turn increases the intracellular concentration of the second messenger cAMP.[1] This signaling cascade is responsible for the physiological effects of calcitonin, including the inhibition of osteoclast-mediated bone resorption and the promotion of renal calcium excretion.





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## References

- 1. Discovery of a non-peptide small molecule that selectively mimics the biological actions of calcitonin - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Intraperitoneal Injection of SUN B8155 in Rodents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139409#intraperitoneal-injection-of-sun-b8155-in-rodents]

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